

An In-Depth Technical Guide to 3-Nitro-2,4,6-trimethylanisole

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Compound of Interest

Compound Name: 2-Methoxy-4-nitro-1,3,5-trimethylbenzene

Cat. No.: B8675339

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A Note on Nomenclature: The requested compound, "4-Nitro-2,4,6-trimethylanisole," is presumed to be a misnomer as the 4-position on the anisole ring is substituted with a methyl group. This guide will focus on the more chemically plausible isomer, 3-Nitro-2,4,6-trimethylanisole, which is the expected product from the nitration of 2,4,6-trimethylanisole.

Introduction

3-Nitro-2,4,6-trimethylanisole is a nitrated aromatic compound with potential applications in organic synthesis as a building block for more complex molecules. Its structure, featuring both electron-donating (methoxy and methyl) and electron-withdrawing (nitro) groups, imparts a unique reactivity profile, making it a subject of interest for researchers in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its molecular characteristics, a detailed protocol for its synthesis, and essential safety information.

Molecular Profile

The key molecular identifiers for 3-Nitro-2,4,6-trimethylanisole are detailed below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₃	Deduced
Molecular Weight	195.22 g/mol	Calculated
Parent Compound	2,4,6-Trimethylanisole	
Parent Mol. Formula	C ₁₀ H ₁₄ O	
Parent Mol. Weight	150.22 g/mol	

Synthesis of 3-Nitro-2,4,6-trimethylanisole

The synthesis of 3-Nitro-2,4,6-trimethylanisole is achieved through the electrophilic aromatic substitution of 2,4,6-trimethylanisole. The methoxy and methyl groups are activating and ortho-, para-directing. However, since the 2, 4, and 6 positions are already substituted, the incoming nitro group is directed to the available meta positions (3 and 5).

Synthesis Workflow



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Caption: Synthesis workflow for 3-Nitro-2,4,6-trimethylanisole.

Experimental Protocol

This protocol is a generalized procedure for the nitration of an activated aromatic ring and may require optimization for this specific substrate.

Materials:

- 2,4,6-Trimethylanisole

- Concentrated Nitric Acid (70%)
- Concentrated Sulfuric Acid (98%)
- Ice
- Deionized Water
- Dichloromethane (or other suitable organic solvent)
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate
- Silica Gel for column chromatography
- Hexane and Ethyl Acetate for elution

Procedure:

- Preparation of the Nitrating Mixture: In a separate flask, carefully add 1.5 mL of concentrated nitric acid to 1.5 mL of concentrated sulfuric acid, while cooling in an ice bath.
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 1.50 g (10 mmol) of 2,4,6-trimethylanisole in 10 mL of dichloromethane. Cool the flask in an ice bath to 0-5 °C.
- Nitration: Slowly add the pre-cooled nitrating mixture dropwise to the solution of 2,4,6-trimethylanisole over a period of 15-20 minutes, ensuring the temperature remains below 10 °C.
- Reaction Monitoring: After the addition is complete, stir the reaction mixture at 0-5 °C for an additional 30 minutes. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Quenching: Carefully pour the reaction mixture into a beaker containing 50 g of crushed ice and 50 mL of cold deionized water.

- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with 3 x 20 mL portions of dichloromethane.
- **Washing:** Combine the organic layers and wash with 2 x 30 mL of deionized water, followed by 2 x 30 mL of saturated sodium bicarbonate solution, and finally with 30 mL of brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent, to afford pure 3-Nitro-2,4,6-trimethylanisole.

Physicochemical Properties (Estimated)

Specific experimental data for 3-Nitro-2,4,6-trimethylanisole is not readily available. The following properties are estimated based on the parent compound and structurally similar molecules.

Property	Estimated Value	Basis of Estimation
Appearance	Pale yellow solid or oil	Typical for nitroaromatic compounds
Melting Point	60-70 °C	Based on 2,4,6-Trimethyl-3-nitrophenol (m.p. 65.4 °C)[1]
Boiling Point	> 250 °C	Higher than the parent compound (205-206 °C) due to increased polarity and molecular weight[2]
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, acetone)	General solubility of nitroaromatic compounds

Safety and Handling

Nitrated aromatic compounds should be handled with care as they can be toxic and potentially explosive.

- General Hazards: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and eye irritation. May cause damage to organs through prolonged or repeated exposure[3].
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. Use in a well-ventilated area or under a fume hood.
- Fire and Explosion Hazards: Combustible. May emit toxic fumes of carbon oxides and nitrogen oxides upon combustion[3].
- Incompatibilities: Strong oxidizing agents and strong bases.

References

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